

An In-depth Technical Guide to Dimethyl Phthalate (CAS Number 131-11-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl Phthalate

Cat. No.: B1670679

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl Phthalate (DMP), with the CAS number 131-11-3, is a diester of phthalic acid and methanol. It is a colorless, oily liquid with a slight aromatic odor.[1][2] DMP has been widely used as a plasticizer, in consumer products such as cosmetics and insect repellents, and as a solvent.[3][4][5] Its ubiquitous presence in the environment and potential for human exposure have prompted extensive research into its physicochemical properties, metabolism, and toxicological effects. This guide provides a comprehensive overview of the core technical data and experimental methodologies related to **Dimethyl Phthalate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Dimethyl Phthalate** is presented in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O ₄	[1]
Molar Mass	194.184 g/mol	[3]
Appearance	Colorless oily liquid	[1][2][3]
Odor	Slight aromatic odor	[1][3]
Density	1.19 g/cm ³ at 20 °C	[3]
Melting Point	2 °C (36 °F; 275 K)	[1][3][5][6][7][8]
Boiling Point	283 to 284 °C (541 to 543 °F; 556 to 557 K)	[3]
Solubility in Water	0.4% (4 g/L) at 20 °C (Poorly soluble)	[1][3]
Solubility in Organic Solvents	Soluble in ethanol, chloroform, acetone, and other organic solvents	[1]
Vapor Pressure	<0.01 mmHg at 20 °C	[2][3]
Refractive Index	n _{20/D} 1.515	[6][9]

Table 2: Safety and Toxicity Data

Property	Value	Species/Conditions	Source(s)
Flash Point	146 °C (295 °F; 419 K)	Closed cup	[3][10][11][12]
Autoignition Temperature	460 °C (860 °F; 733 K)	[3]	
Explosive Limits	0.9% (Lower)	[3]	
Oral LD ₅₀	4390 - 8200 mg/kg	Rat	[3][13]
Dermal LD ₅₀	>38,000 mg/kg	Rat	[3][13]
Carcinogenicity	Not classifiable as to human carcinogenicity (Group D)	EPA	[2][3]

Spectral Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (Proton NMR): The ¹H NMR spectrum of **Dimethyl Phthalate** typically shows signals corresponding to the aromatic protons and the methyl protons of the ester groups.
- ¹³C NMR (Carbon-13 NMR): The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule, showing distinct signals for the carbonyl carbons, aromatic carbons, and methyl carbons.[1]

Table 3: ¹H and ¹³C NMR Spectral Data for **Dimethyl Phthalate**

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Assignment	Source(s)
^1H NMR	~7.75	m	Aromatic protons	[14]
~3.88	s	Methyl protons (-OCH ₃)	[14]	
^{13}C NMR	~168.32	Carbonyl carbon (C=O)	[1]	
~132.87	Aromatic carbon (quaternary)	[1]		
~131.97, ~128.31	Aromatic carbons (CH)	[1]		
~52.5	Methyl carbon (-OCH ₃)			

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS) for the Analysis of Dimethyl Phthalate in Water

This protocol outlines a general procedure for the determination of **Dimethyl Phthalate** in water samples.

Methodology:

- Sample Preparation (Liquid-Liquid Extraction):
 - To a 500 mL water sample in a separatory funnel, add a suitable internal standard.
 - Extract the sample three times with 50 mL portions of dichloromethane.
 - Combine the organic extracts and dry them by passing through a column of anhydrous sodium sulfate.

- Concentrate the extract to a final volume of 1 mL using a rotary evaporator or a gentle stream of nitrogen.[\[11\]](#)
- GC-MS Analysis:
 - Gas Chromatograph (GC) Conditions:
 - Column: A non-polar capillary column, such as one coated with 5% phenyl-95% dimethylpolysiloxane (e.g., 30 m x 0.25 mm i.d., 0.25 µm film thickness).[\[15\]](#)
 - Injector Temperature: 260 °C.[\[15\]](#)
 - Oven Temperature Program: Initial temperature of 60 °C (hold for 1 min), then ramp at 20 °C/min to 280 °C (hold for 5 min).[\[15\]](#)
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.[\[11\]](#)
 - Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) is often used for quantitative analysis, monitoring characteristic ions of DMP (e.g., m/z 163, 194). Full scan mode can be used for qualitative identification.

High-Performance Liquid Chromatography (HPLC) for the Analysis of Dimethyl Phthalate in Cosmetics

This protocol provides a general method for quantifying **Dimethyl Phthalate** in cosmetic products.

Methodology:

- Sample Preparation (Ultrasonic Extraction):
 - Weigh a known amount of the cosmetic sample into a centrifuge tube.
 - Add a precise volume of methanol and extract the sample using an ultrasonic bath.

- Centrifuge the mixture at high speed to separate the solid matrix.
- Filter the supernatant through a 0.45 μm syringe filter into an HPLC vial.[16]
- HPLC Analysis:
 - Chromatographic Conditions:
 - Column: A reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 μm).[16]
 - Mobile Phase: A gradient elution using methanol and water is typically employed.[16]
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector set at 230 nm.[2][17]
 - Injection Volume: 20 μL .

Biological Pathways and Mechanisms

Metabolic Pathway of Dimethyl Phthalate

Dimethyl Phthalate undergoes metabolic transformation in the body, primarily through hydrolysis.



[Click to download full resolution via product page](#)

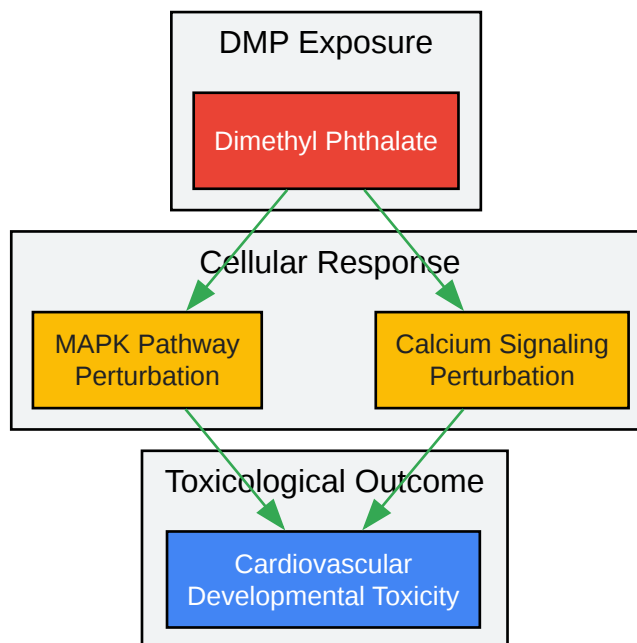
Metabolic pathway of **Dimethyl Phthalate**.

The initial and primary metabolic step for **Dimethyl Phthalate** is the hydrolysis of one of its ester groups, catalyzed by non-specific esterases present in various tissues, to form Monomethyl Phthalate (MMP).[4] MMP can be further hydrolyzed to phthalic acid.[4]

Toxicological Signaling Pathways

Recent studies have indicated that **Dimethyl Phthalate** can exert toxic effects by modulating specific signaling pathways.

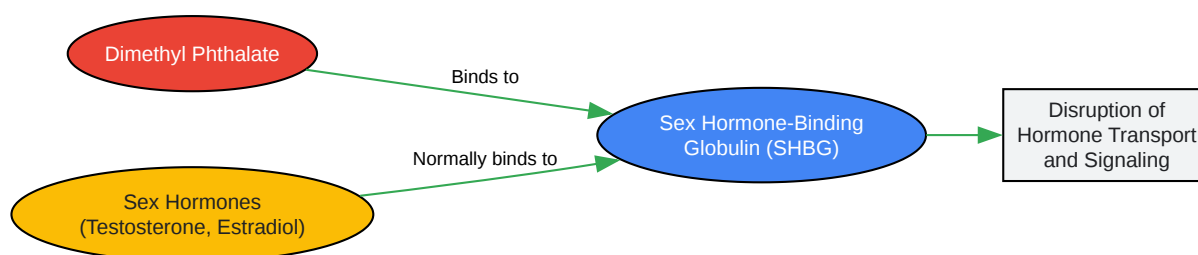
In zebrafish embryos, exposure to DMP has been shown to induce cardiovascular developmental toxicity by perturbing the Mitogen-Activated Protein Kinase (MAPK) and calcium signaling pathways.[18]



[Click to download full resolution via product page](#)

DMP-induced cardiotoxicity in zebrafish.

Computational studies suggest that **Dimethyl Phthalate** can act as an endocrine disruptor by binding to Sex Hormone-Binding Globulin (SHBG).[6][19] SHBG is a plasma protein that binds to and transports sex hormones like testosterone and estradiol.



[Click to download full resolution via product page](#)

Endocrine disruption mechanism of DMP.

By binding to SHBG, DMP may compete with endogenous sex hormones, thereby altering their bioavailability and disrupting normal endocrine signaling.[6][19]

Conclusion

This technical guide provides a consolidated resource for professionals working with **Dimethyl Phthalate**. The summarized data in tabular format allows for quick reference, while the detailed experimental protocols offer practical guidance for analytical procedures. The visualization of metabolic and signaling pathways provides a conceptual framework for understanding the biological effects of DMP. Further research is warranted to fully elucidate the intricate mechanisms of its toxicity and to assess the long-term health implications of human exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gene-expression-profiles-for-low-dose-exposure-to-diethyl-phthalate-in-rodents-and-humans-a-translational-study-with-implications-for-breast-carcinogenesis - Ask this paper | Bohrium [bohrium.com]
- 2. researchgate.net [researchgate.net]
- 3. Prenatal and ancestral exposure to di(2-ethylhexyl) phthalate alters gene expression and DNA methylation in mouse ovaries - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. In vitro metabolism of di(2-ethylhexyl) phthalate (DEHP) by various tissues and cytochrome P450s of human and rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. journals.plos.org [journals.plos.org]
- 7. simultaneous-determination-of-seven-phthalates-and-four-parabens-in-cosmetic-products-using-hplc-dad-and-gc-ms-methods - Ask this paper | Bohrium [bohrium.com]

- 8. In vitro intestinal and hepatic metabolism of Di(2-ethylhexyl) phthalate (DEHP) in human and rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Exposure to di-(2-ethylhexyl) phthalate transgenerationally alters anxiety-like behavior and amygdala gene expression in adult male and female mice - PMC [pmc.ncbi.nlm.nih.gov]
- 11. aerapa.conference.ubbcluj.ro [aerapa.conference.ubbcluj.ro]
- 12. rsc.org [rsc.org]
- 13. mdpi.com [mdpi.com]
- 14. Phthalates: toxicogenomics and inferred human diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. academic.oup.com [academic.oup.com]
- 16. HPLC Determination of Phthalates in Cosmetics | Semantic Scholar [semanticscholar.org]
- 17. Determination of Selected Phthalates in Some Commercial Cosmetic Products by HPLC-UV - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Dimethyl phthalate induced cardiovascular developmental toxicity in zebrafish embryos by regulating MAPK and calcium signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Endocrine Disruption: Computational Perspectives on Human Sex Hormone-Binding Globulin and Phthalate Plasticizers - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyl Phthalate (CAS Number 131-11-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670679#dimethyl-phthalate-cas-number-131-11-3-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com